

Application Notes: Intranasal Resiquimod for Mucosal Immunity Research

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Compound of Interest

Compound Name: **Resiquimod**

Cat. No.: **B1680535**

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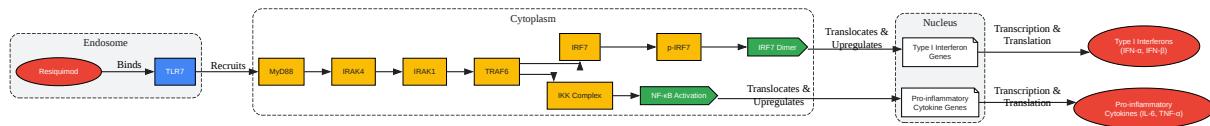
Introduction

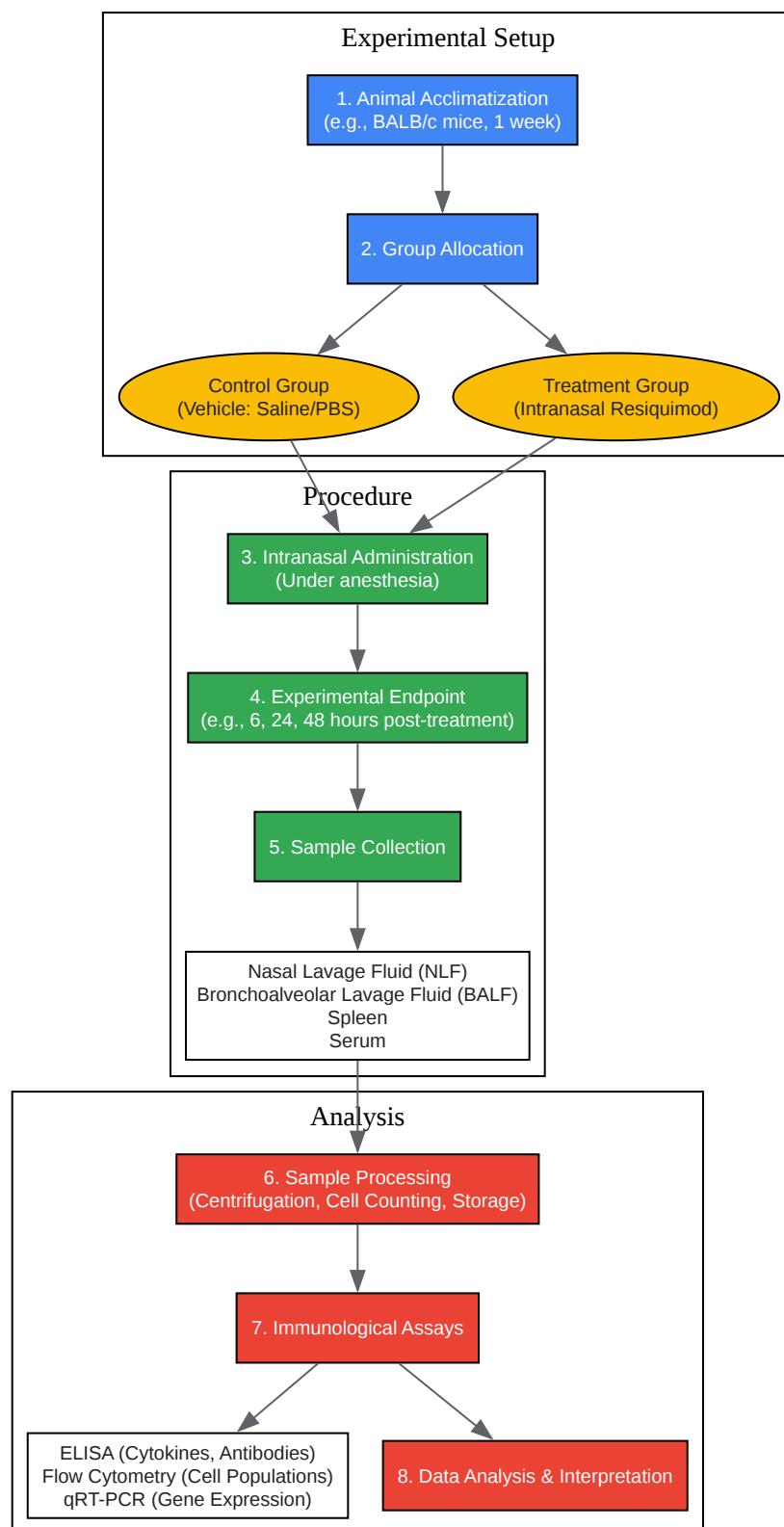
Resiquimod (also known as R848) is a synthetic small molecule of the imidazoquinoline family that functions as a potent immune response modifier.^[1] It is recognized as a selective agonist for Toll-like Receptor 7 (TLR7) in mice and a dual agonist for TLR7 and TLR8 in humans.^{[2][3]} TLR7 is primarily expressed in the endosomes of immune cells such as plasmacytoid dendritic cells (pDCs) and B cells.^[2] Upon binding, **Resiquimod** activates the MyD88-dependent signaling pathway, which leads to the downstream activation of key transcription factors, including NF- κ B and Interferon Regulatory Factors (IRFs), particularly IRF7.^{[2][4]} This cascade culminates in the robust production of Type I interferons (e.g., IFN- α) and pro-inflammatory cytokines like IL-12 and TNF- α , effectively polarizing the immune response towards a Th1 phenotype.^{[5][6]}

Intranasal administration provides a non-invasive method to directly target the mucosal immune system of the respiratory tract.^{[7][8]} This route of delivery makes **Resiquimod** a valuable tool for various research applications, including its use as a powerful vaccine adjuvant to enhance mucosal (IgA) and systemic (IgG) antibody responses, a method to study innate anti-viral immunity, and a potential therapeutic agent for allergic diseases.^{[5][9][10]}

TLR7 Signaling Pathway

The diagram below illustrates the signaling cascade initiated by the binding of **Resiquimod** to TLR7 within an endosomal compartment, leading to the production of key immune mediators.



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